

Essential Safety and Operational Guide for Handling ML132

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Compound of Interest

Compound Name: ML132

Cat. No.: B15581859

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount for both personal safety and environmental protection. This guide provides crucial safety and logistical information for the caspase-1 inhibitor, **ML132** (CAS No. 1230628-71-3). While a specific Safety Data Sheet (SDS) for **ML132** is not publicly available, this document outlines essential procedures based on general laboratory best practices for handling potent, research-grade small molecules.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **ML132**, a thorough risk assessment should be conducted. The following personal protective equipment is mandatory to minimize exposure and ensure a safe laboratory environment.

| PPE Category | Item | Specification | Purpose |
|--------------------------|-------------------|---|---|
| Eye Protection | Safety Glasses | ANSI Z87.1 rated, with side shields | Protects eyes from splashes and airborne particles. |
| Face Shield | - | Recommended when handling larger quantities or if there is a significant splash risk. | |
| Hand Protection | Disposable Gloves | Nitrile or other chemically resistant material | Prevents skin contact. Double-gloving is recommended. |
| Body Protection | Laboratory Coat | Standard | Protects skin and personal clothing from contamination. |
| Chemical-Resistant Apron | - | Recommended when handling larger quantities. | |
| Respiratory Protection | Fume Hood | - | All handling of solid ML132 and preparation of solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols. |

| | | |
|------------|---------------|--|
| Respirator | N95 or higher | May be required based on a site-specific risk assessment, especially if working outside of a fume hood is unavoidable. |
|------------|---------------|--|

Operational Plan: Handling and Storage

Receiving and Unpacking:

- Inspect the package for any signs of damage or leakage upon arrival.
- Wear appropriate PPE during unpacking.
- Confirm that the container is properly labeled and sealed.

Preparation of Solutions:

- All weighing of the solid compound and preparation of stock solutions must be conducted in a chemical fume hood.
- Use appropriate solvents as recommended by the supplier. **ML132** is often supplied as a solid or in a solvent like DMSO.
- Ensure all labware is clean and dry before use.

Storage:

- Store **ML132** in a tightly sealed, clearly labeled container.
- Follow the supplier's recommendations for storage temperature, which is typically -80°C.
- Protect from light and moisture.
- Store under an inert atmosphere, such as nitrogen, if recommended.

Disposal Plan

All waste materials contaminated with **ML132** must be treated as hazardous chemical waste. Adherence to institutional and local environmental regulations is mandatory.

Waste Segregation and Collection:

- Solid Waste: Collect all disposable materials that have come into contact with **ML132**, such as pipette tips, tubes, gloves, and bench paper, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **ML132** in a separate, sealed, and chemically compatible hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Sharps Waste: Needles, scalpels, or other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container.

Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ML132**," and its CAS number (1230628-71-3).

Storage of Waste:

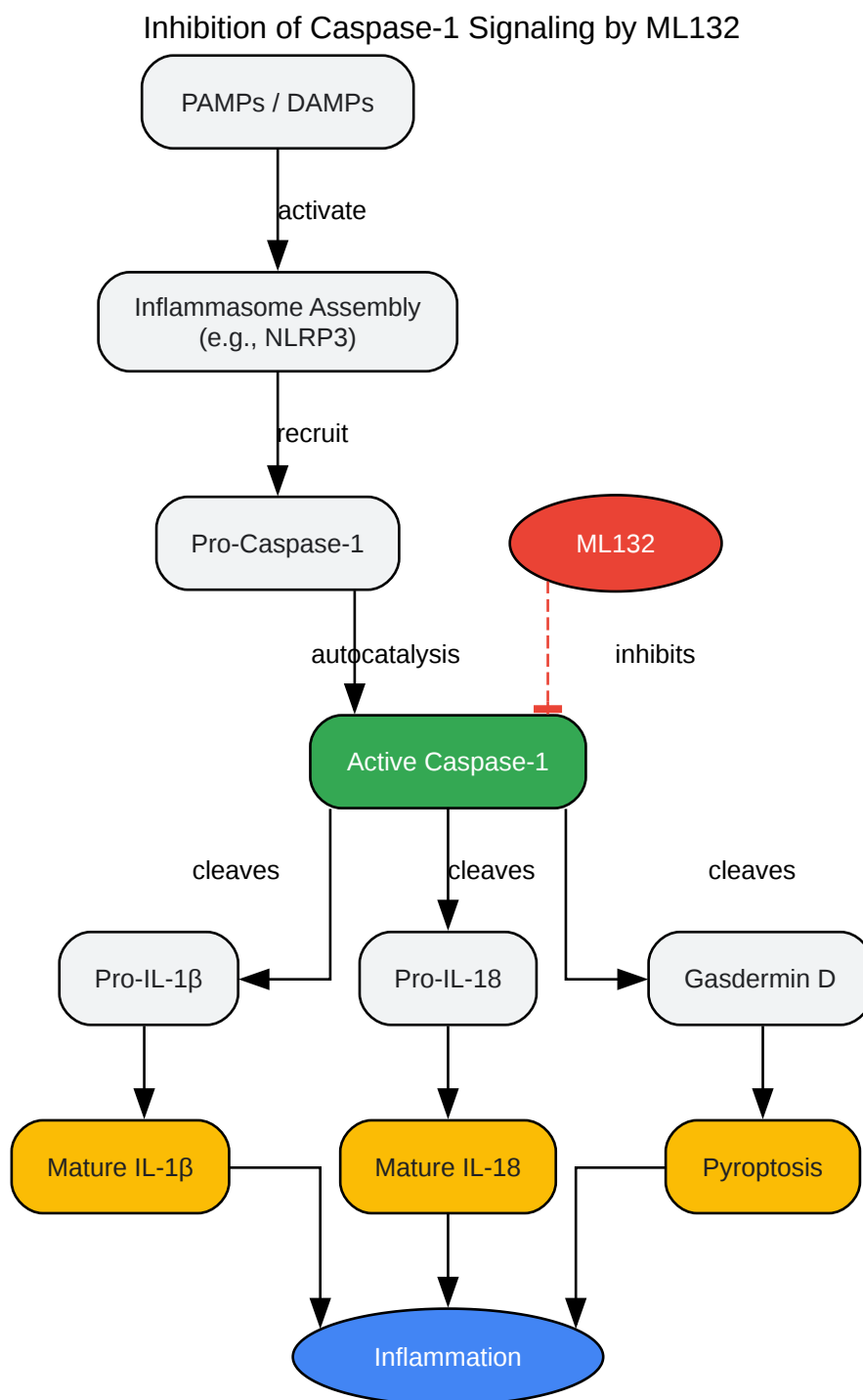
- Store waste containers in a designated and secure satellite accumulation area until they are collected by the EHS department.

Decontamination:

- Decontaminate all non-disposable labware and surfaces that have come into contact with **ML132** using an appropriate cleaning procedure as determined by your institution's safety protocols.

ML132 Mechanism of Action: Caspase-1 Signaling Pathway

ML132 is a selective inhibitor of caspase-1. Caspase-1 is a critical enzyme in the inflammatory response. It is activated by multi-protein complexes called inflammasomes. Once active, caspase-1 cleaves the precursors of pro-inflammatory cytokines, interleukin-1 β (pro-IL-1 β) and interleukin-18 (pro-IL-18), into their mature and active forms.^[1] It also cleaves Gasdermin D, leading to a form of inflammatory cell death called pyroptosis.^[1]



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Inhibition of Caspase-1 Signaling by **ML132**

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References

- 1. Caspase 1 - Wikipedia [en.wikipedia.org]
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